

Essential Safety and Disposal Guidance for SBI-183

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SBI-183	
Cat. No.:	B15610982	Get Quote

Researchers and laboratory personnel must adhere to strict safety protocols when handling **SBI-183**, a potent inhibitor of Quiescin sulfhydryl oxidase 1 (QSOX1). This document provides critical information on its proper disposal, handling, and associated biological pathways to ensure a safe and effective research environment.

Chemical and Physical Properties

A summary of the key quantitative data for **SBI-183** is presented below for easy reference.

Property	Value
Molecular Formula	C18H20N2O2
Molecular Weight	296.36 g/mol
CAS Number	625403-59-0
Solubility	Soluble in DMSO and EtOH
Appearance	Solid

Proper Disposal Procedures

According to the Safety Data Sheet (SDS) provided by ProbeChem, **SBI-183** is not classified as a hazardous substance or mixture.[1] However, standard laboratory chemical disposal procedures should be followed.



Step-by-Step Disposal Protocol:

- Containment of Spills: In case of a spill, absorb the solution with a non-combustible, absorbent material such as diatomite or universal binders.[1]
- Decontamination: Clean the affected surfaces and any contaminated equipment by thoroughly scrubbing with alcohol.[1]
- Waste Collection: Collect all contaminated materials, including the absorbent material and cleaning supplies, into a designated and properly labeled waste container.
- Final Disposal: Dispose of the contaminated material in accordance with all applicable local, state, and federal regulations for non-hazardous chemical waste.[1] It is crucial to consult your institution's environmental health and safety (EHS) office for specific guidelines.

Health and Safety Information

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water, making sure to separate the eyelids. If contact lenses are present, remove them. Seek prompt medical attention.[1]
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove any contaminated clothing and shoes. A physician should be consulted.[1]
- Inhalation: Move the individual to an area with fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]

Handling and Storage:

- Handling: Avoid contact with skin, eyes, and inhalation of dust or aerosols. Use only in well-ventilated areas with appropriate exhaust systems.
- Storage: Keep the container tightly sealed in a cool and well-ventilated location. Protect from direct sunlight and sources of ignition.[1]



SBI-183 in Drug Development: Targeting the QSOX1 Signaling Pathway

SBI-183 is a small molecule inhibitor of Quiescin sulfhydryl oxidase 1 (QSOX1), an enzyme implicated in cancer progression. Understanding the signaling pathway of QSOX1 is essential for researchers utilizing **SBI-183**.

QSOX1 Signaling Pathway

QSOX1 plays a crucial role in the formation of disulfide bonds in proteins within the extracellular matrix (ECM). Its overexpression in various cancers is associated with increased tumor growth, invasion, and metastasis. One of the key mechanisms involves the PI3K/Akt signaling pathway, which is a central regulator of cell proliferation, survival, and migration. Inhibition of QSOX1 by **SBI-183** can disrupt these processes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. probechem.com [probechem.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for SBI-183]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610982#sbi-183-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.







Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com